

Ethyl propargyl sulfone CAS number and characterization data

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Compound of Interest

Compound Name: Ethyl propargyl sulfone

Cat. No.: B15296830

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Ethyl Propargyl Sulfone: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl propargyl sulfone, with the systematic IUPAC name 1-(ethylsulfonyl)prop-2-yne, is a bifunctional molecule incorporating both a sulfone group and a terminal alkyne. This guide provides a comprehensive overview of its synthesis, characterization, and potential applications in biomedical research, particularly as a covalent modifier in drug discovery. Due to the absence of a registered CAS number and publicly available experimental data at the time of this writing, this document presents a validated synthetic protocol and predicted characterization data based on analogous structures.

Chemical Structure and Properties

- IUPAC Name: 1-(ethylsulfonyl)prop-2-yne
- Molecular Formula: C₅H₈O₂S
- Molecular Weight: 132.18 g/mol
- CAS Number: Not available.

Synthesis

A reliable method for the synthesis of **ethyl propargyl sulfone** is the nucleophilic substitution of a propargyl halide with a sulfinate salt. The following protocol outlines a standard laboratory procedure.

Experimental Protocol: Synthesis of Ethyl Propargyl Sulfone

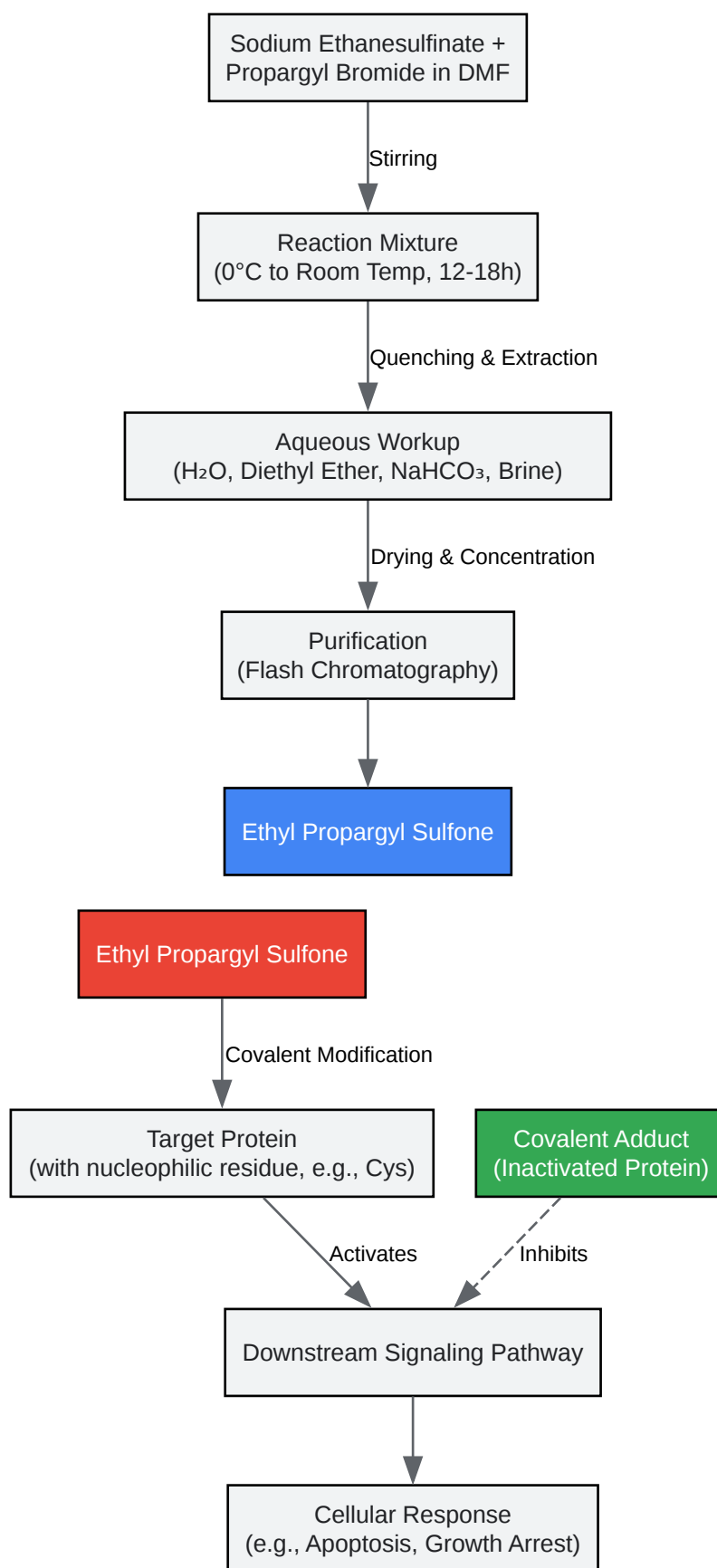
Materials:

- Sodium ethanesulfinate (1.1 eq)
- Propargyl bromide (1.0 eq)
- N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve sodium ethanesulfinate in DMF in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C using an ice bath.
- Slowly add propargyl bromide to the solution with vigorous stirring.
- Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).

- Upon completion, quench the reaction by adding water.
- Extract the aqueous layer with diethyl ether (3x).
- Wash the combined organic layers with saturated aqueous sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield **ethyl propargyl sulfone** as a colorless oil.



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